

Application Note: The Role and Use of Internal Standards in PFAS Analysis

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Compound of Interest

Compound Name: *Methyl perfluorohexanoate*

CAS No.: *424-18-0*

Cat. No.: *B1297872*

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Topic: Best Practices for Internal Standard Selection in Per- and Polyfluoroalkyl Substances (PFAS) Analysis

Audience: Researchers, scientists, and drug development professionals.

Introduction

The accurate quantification of per- and polyfluoroalkyl substances (PFAS) in various matrices is critical for environmental monitoring, human health risk assessment, and regulatory compliance. Due to the complexity of sample matrices and the potential for analyte loss during sample preparation and analysis, the use of internal standards is essential for robust and reliable quantification. This application note clarifies the industry-standard approach to internal standards in PFAS analysis and addresses the suitability of compounds such as **methyl perfluorohexanoate**.

Suitability of **Methyl Perfluorohexanoate** as an Internal Standard

Current validated methods and scientific literature do not support the use of **methyl perfluorohexanoate** as an internal standard for PFAS analysis. The primary reasons for its

unsuitability include:

- **Chemical and Physical Dissimilarity:** **Methyl perfluorohexanoate** is a methyl ester, whereas the vast majority of targeted PFAS are perfluoroalkyl carboxylic acids (PFCAs) and perfluoroalkyl sulfonic acids (PFSAs). These different functional groups lead to significant differences in chemical and physical properties, including solubility, polarity, and chromatographic retention time. An internal standard must closely mimic the behavior of the analyte to accurately correct for variations.
- **Potential for Hydrolysis:** Ester compounds can be susceptible to hydrolysis back to the parent carboxylic acid, especially under certain pH conditions that may be encountered during sample extraction and preparation. This instability would compromise the accuracy of the quantification.
- **Lack of Commercial Availability as a Certified Standard:** **Methyl perfluorohexanoate** is not offered by major chemical standard suppliers as a certified internal standard for PFAS analysis, reflecting its non-use in standard methodologies.

The Gold Standard: Isotopically Labeled Internal Standards

The universally accepted and recommended approach for PFAS analysis is the use of isotopically labeled analogs of the target analytes as internal standards.^{[1][2][3][4]} These are compounds in which one or more atoms (typically carbon) have been replaced with their heavier isotopes (e.g., ^{13}C).

Advantages of Isotopically Labeled Standards:

- **Identical Physicochemical Properties:** Isotopically labeled standards have nearly identical chemical and physical properties to their native counterparts.^[4] This ensures they behave similarly during all stages of the analytical process, including extraction, cleanup (e.g., solid-phase extraction), and chromatographic separation.^{[1][2]}
- **Accurate Correction for Matrix Effects:** Matrix components can enhance or suppress the ionization of target analytes in the mass spectrometer source. Since the isotopically labeled standard co-elutes with the native analyte and experiences the same matrix effects, it provides a highly accurate means of correction.^[4]

- **Correction for Analyte Loss:** Any loss of analyte during sample preparation will be mirrored by a proportional loss of the isotopically labeled internal standard, allowing for accurate recovery correction.^[5]

In methodologies like U.S. EPA Method 1633, two types of isotopically labeled standards are used:

- **Extracted Internal Standards (EIS):** Also known as surrogates, these are added to the sample before any preparation steps. They are used to quantify the native PFAS analytes and correct for losses during the entire sample preparation and analysis process.^[3]
- **Non-Extracted Internal Standards (NIS):** Also known as injection internal standards, these are added to the sample extract just before instrumental analysis. They are used to monitor the recovery of the EIS and assess the performance of the analytical instrument.^{[3][6]}

Protocol: PFAS Analysis in Aqueous Samples using Isotope Dilution Method (Based on EPA 1633 Principles)

This protocol provides a general workflow for the analysis of 40 PFAS compounds in aqueous samples, such as groundwater and surface water, employing solid-phase extraction (SPE) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) with isotope dilution.^{[1][2]}

1. Reagents and Standards

- **Reagents:** HPLC-grade methanol, reagent water, ammonium hydroxide, formic acid, and acetic acid. All reagents should be verified to be free of PFAS contamination.
- **Analytical Standards:** Certified standard solutions of native PFAS analytes.
- **Extracted Internal Standard (EIS) Spiking Solution:** A solution containing the isotopically labeled EIS compounds (e.g., $^{13}\text{C}_4$ -PFBA, $^{13}\text{C}_2$ -PFHxA, $^{13}\text{C}_8$ -PFOA, $^{13}\text{C}_8$ -PFOS).
- **Non-Extracted Internal Standard (NIS) Spiking Solution:** A solution containing the isotopically labeled NIS compounds.

2. Sample Preparation and Extraction

- **Sample Collection:** Collect water samples in polypropylene bottles.
- **Fortification:** To a 500 mL water sample, add a known volume of the EIS spiking solution.
- **SPE Cartridge Conditioning:** Condition a weak anion exchange (WAX) SPE cartridge by passing methanol followed by reagent water.
- **Sample Loading:** Load the fortified water sample onto the SPE cartridge at a flow rate of approximately 5-10 mL/min.
- **Cartridge Washing:** Wash the cartridge with a buffered water solution to remove interferences.
- **Elution:** Elute the trapped PFAS analytes from the SPE cartridge using a small volume of basic methanol.
- **Concentration:** Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
- **Fortification with NIS:** Add a known volume of the NIS spiking solution to the final extract.

3. Instrumental Analysis: LC-MS/MS

- **LC System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- **Analytical Column:** A C18 or similar column suitable for PFAS analysis.
- **Mobile Phases:**
 - **Mobile Phase A:** Ammonium acetate in water.
 - **Mobile Phase B:** Ammonium acetate in methanol or acetonitrile.
- **Mass Spectrometer:** A triple quadrupole mass spectrometer operated in negative ion electrospray ionization (ESI) and multiple reaction monitoring (MRM) mode.

- Data Acquisition: Monitor at least two MRM transitions for each analyte and internal standard for quantification and confirmation.

4. Quality Control

- Method Blanks: Analyze a reagent water sample with each batch to check for contamination.
- Laboratory Control Samples (LCS): Analyze a spiked reagent water sample to assess method accuracy.
- Matrix Spike/Matrix Spike Duplicates (MS/MSD): Analyze spiked environmental samples to evaluate matrix effects and method precision.
- Internal Standard Recoveries: Monitor the recoveries of EIS to ensure they are within the acceptable range (typically 50-150%, but method-specific).[5]

Data Presentation

The following tables summarize the commonly used isotopically labeled internal standards in EPA Method 1633 and their typical recovery performance.

Table 1: Commonly Used Extracted Internal Standards (EIS) in PFAS Analysis

Extracted Internal Standard (EIS)	Abbreviation	Used for Quantifying
¹³C₄-Perfluorobutanoic acid	¹³C₄-PFBA	PFBA
¹³ C ₅ -Perfluoropentanoic acid	¹³ C ₅ -PFPeA	PFPeA
¹³ C ₂ -Perfluorohexanoic acid	¹³ C ₂ -PFHxA	PFHxA
¹³ C ₄ -Perfluorooctanoic acid	¹³ C ₄ -PFOA	PFOA
¹³ C ₅ -Perfluorononanoic acid	¹³ C ₅ -PFNA	PFNA
¹³ C ₂ -Perfluorodecanoic acid	¹³ C ₂ -PFDA	PFDA
¹³ C ₂ -Perfluorododecanoic acid	¹³ C ₂ -PFD _o A	PFD _o A
¹⁸ O ₂ -Perfluorohexanesulfonic acid	¹⁸ O ₂ -PFH _x S	PFH _x S
¹³ C ₄ -Perfluorooctanesulfonic acid	¹³ C ₄ -PFOS	PFOS
d ₃ -N-methylperfluorooctanesulfonamidoacetic acid	d ₃ -N-MeFOSAA	N-MeFOSAA

| d₅-N-ethylperfluorooctanesulfonamidoacetic acid | d₅-N-EtFOSAA | N-EtFOSAA |

Table 2: Typical Recovery Ranges for Extracted Internal Standards (EIS) in Aqueous Samples (Single-Laboratory Validation Data from EPA Method 1633)[[1](#)]

EIS Compound	Minimum % Recovery	Maximum % Recovery	Average % Recovery	Relative Standard Deviation (%)
¹³C₄-PFBA	9	97	68	29
¹³ C ₂ -PFHxA	51	114	93	16
¹³ C ₄ -PFOA	62	115	98	13
¹³ C ₅ -PFNA	64	114	99	12
¹³ C ₂ -PFDA	63	113	99	12
¹³ C ₂ -PFD _o A	59	113	97	13
¹⁸ O ₂ -PFHxS	55	112	93	14

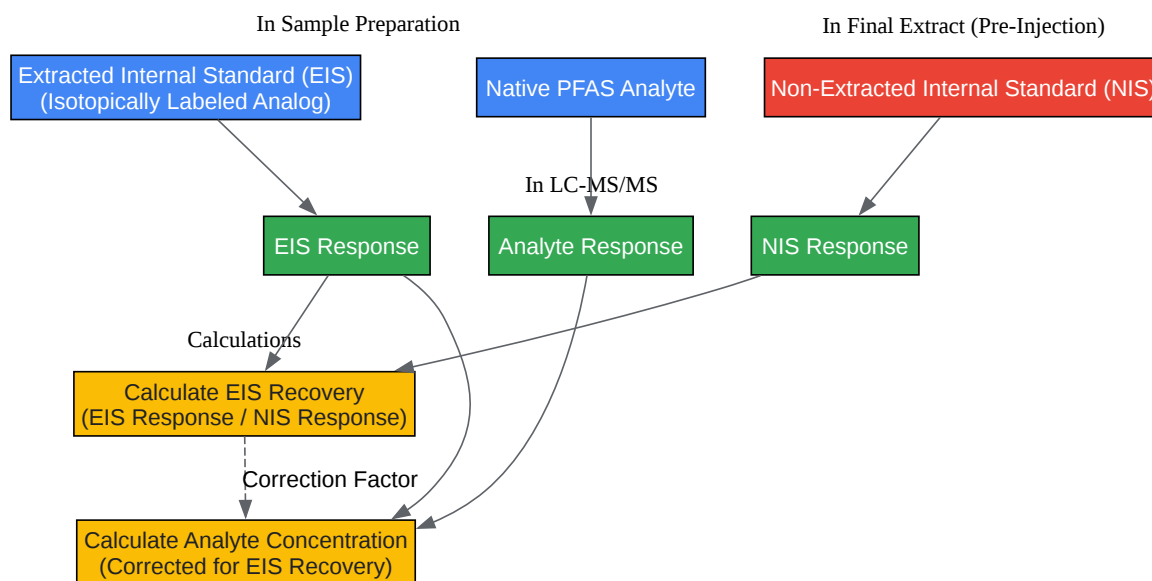
| ¹³C₄-PFOS | 54 | 112 | 96 | 14 |

Mandatory Visualizations



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Caption: Experimental workflow for PFAS analysis in aqueous samples.



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Caption: Logical relationship of internal standards in PFAS quantification.

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